

4-Amino-2,3-difluorobenzotrifluoride molecular weight and formula

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Compound of Interest

Compound Name: 4-Amino-2,3-difluorobenzotrifluoride

Cat. No.: B055052

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Technical Guide: 4-Amino-2,3-difluorobenzotrifluoride

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides essential information on the chemical properties of **4-Amino-2,3-difluorobenzotrifluoride**, a fluorinated aromatic amine of interest in medicinal chemistry and material science.

Core Compound Data

The fundamental molecular properties of **4-Amino-2,3-difluorobenzotrifluoride** are summarized below. This data is critical for stoichiometric calculations, analytical characterization, and computational modeling.

Property	Value	Source
Chemical Name	4-Amino-2,3-difluorobenzotrifluoride	-
IUPAC Name	2,3-difluoro-4-(trifluoromethyl)aniline	[1]
Molecular Formula	C ₇ H ₄ F ₅ N	[1]
Molecular Weight	197.10 g/mol	[1]
Monoisotopic Mass	197.02638994 Da	[1]
CAS Number	123950-46-9	[1]

Logical Relationship of Compound Identifiers

The following diagram illustrates the direct relationship between the common name of the compound and its fundamental molecular identifiers.

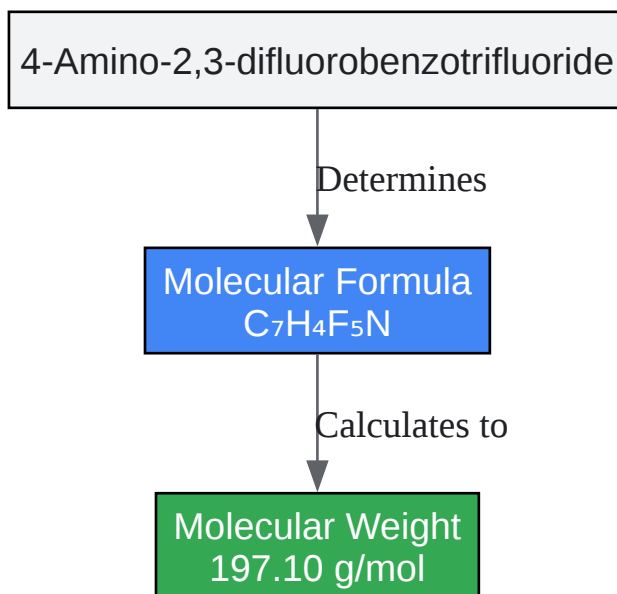


Figure 1. Core Molecular Descriptors

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Figure 1. Core Molecular Descriptors

Experimental Protocols

Detailed, publicly available experimental protocols for the specific synthesis of **4-Amino-2,3-difluorobenzotrifluoride** are not readily found in the surveyed literature. However, a general synthetic strategy can be inferred from established methods for producing structurally similar fluorinated anilines.

A plausible synthetic route would involve the nucleophilic aromatic substitution of a fluorine atom on a corresponding trifluoromethylated benzene precursor with an amino group source. For instance, the synthesis of 4-amino-3-fluorobenzotrifluoride is achieved by reacting 3,4-difluorobenzotrifluoride with anhydrous ammonia under pressure and heat. This process involves charging an autoclave with the difluorobenzotrifluoride precursor and ammonia, followed by heating to facilitate the substitution reaction. The desired product is then isolated and purified from the reaction mixture, often using techniques like distillation or chromatography.

This generalized approach, common in the synthesis of fluoro-substituted anilines, suggests a potential pathway for the synthesis of **4-Amino-2,3-difluorobenzotrifluoride**, likely starting from 2,3,4-trifluorobenzotrifluoride. Researchers aiming to synthesize this compound would need to develop and optimize specific reaction conditions, such as temperature, pressure, solvent, and reaction time, based on this general methodology.

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References

- 1. US5300692A - Process for producing 4-amino-3-fluorobenzotrifluoride - Google Patents [patents.google.com]
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